

# Introduction: The Significance of 3'-Azido-3'-deoxythymidine (AZT)

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## Compound of Interest

Compound Name: 3'-Allyl-3'-deoxythymidine

CAS No.: 120232-10-2

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3'-Azido-3'-deoxythymidine (AZT), also known as Zidovudine, is a pioneering nucleoside analog reverse transcriptase inhibitor (NRTI) that fundamentally changed the prognosis for individuals infected with the human immunodeficiency virus (HIV).[1] Originally synthesized as a potential anti-cancer agent, its potent antiviral activity against HIV-1 was a landmark discovery in the fight against AIDS.[2] AZT functions as a DNA chain terminator, effectively halting the replication of the viral genome by inhibiting the crucial reverse transcriptase enzyme.[1][3][4] This guide provides a comprehensive overview of the chemical properties and stability of AZT, offering critical insights for researchers and professionals involved in its study and application in drug development.

## Chemical Properties of 3'-Azido-3'-deoxythymidine

The unique chemical structure of AZT, particularly the presence of the azido group at the 3' position of the deoxyribose ring, is central to its biological activity and influences its physicochemical properties.

## Structure and Nomenclature

- Chemical Name: 3'-Azido-3'-deoxythymidine

- Systematic Name: 1-[(2R,4S,5R)-4-azido-5-(hydroxymethyl)oxolan-2-yl]-5-methylpyrimidine-2,4-dione
- Common Names: Zidovudine, Azidothymidine (AZT)
- Molecular Formula:  $C_{10}H_{13}N_5O_4$  [5]
- Molecular Weight: 267.25 g/mol [5]

Caption: Chemical structure of 3'-Azido-3'-deoxythymidine (AZT).

## Physicochemical Data

A summary of the key physicochemical properties of AZT is presented in the table below.

| Property                            | Value                                           | Reference |
|-------------------------------------|-------------------------------------------------|-----------|
| Appearance                          | White to almost white crystalline powder        |           |
| Melting Point                       | 122.0 to 126.0 °C                               |           |
| Solubility                          | Soluble in water (20 g/L at 25 °C) and ethanol. | [5]       |
| Specific Rotation $[\alpha]_D^{20}$ | +43.0 to +51.0° (c=1, H <sub>2</sub> O)         |           |

## Stability Profile of 3'-Azido-3'-deoxythymidine

Understanding the stability of AZT under various conditions is paramount for its formulation, storage, and analytical method development. Forced degradation studies are crucial to identify potential degradation products and establish the intrinsic stability of the molecule. [6][7]

### Hydrolytic Stability

The stability of the N-glycosidic bond and the phosphodiester backbone in nucleoside analogs is a critical factor. While DNA phosphotriesters are generally stable, certain modifications can significantly decrease hydrolytic stability. [8] Studies on related nucleosides have shown that the

rate of hydrolysis is pH-dependent.[9] For AZT, the stock solution is reported to be stable for one day at room temperature and two days if refrigerated.[10]

## Photostability

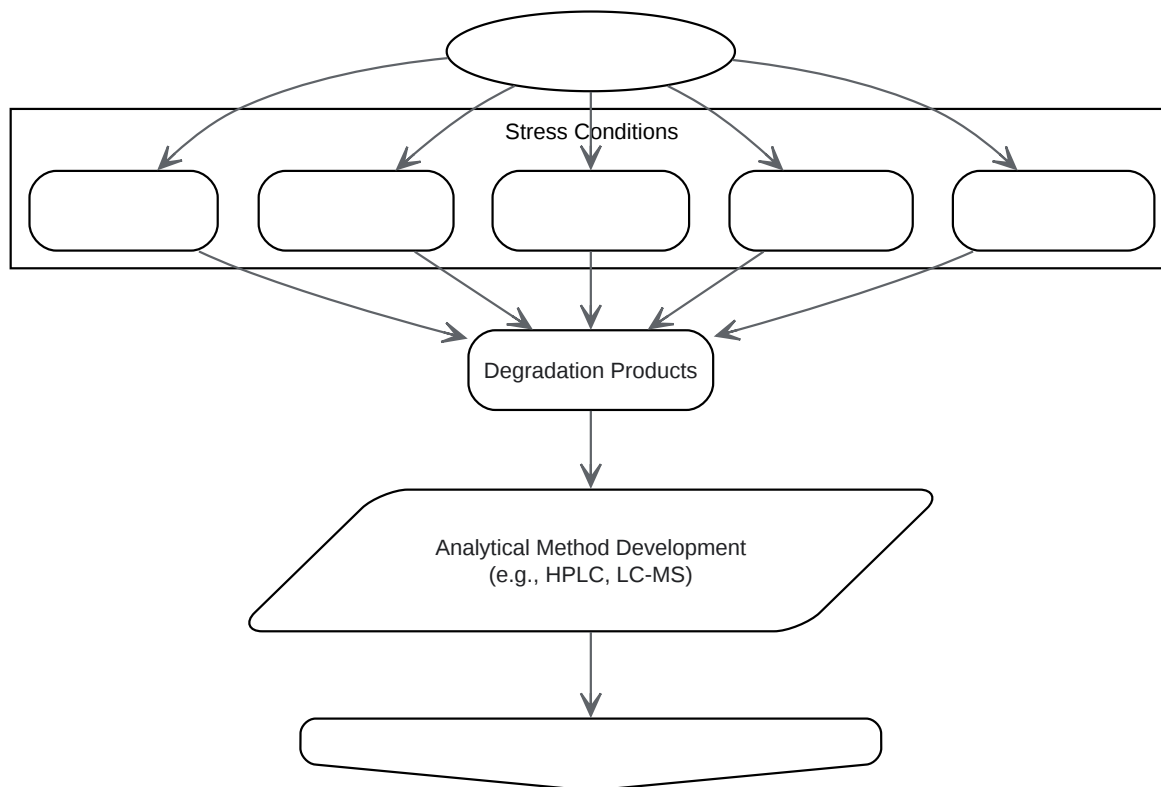
According to ICH guidelines, photostability testing is essential for new drug substances to ensure that light exposure does not lead to unacceptable degradation. AZT is noted to be light-sensitive, and therefore, it should be protected from light during storage and handling.[5]

## Thermal Stability

The thermal stability of a drug substance influences its manufacturing and storage conditions.[11] The melting point of AZT is between 122.0 and 126.0 °C, indicating its stability at typical ambient temperatures. However, elevated temperatures can lead to degradation.

## Forced Degradation Studies

Forced degradation studies are intentionally designed to degrade the drug substance to understand its degradation pathways.[6] These studies typically involve exposure to acid, base, oxidation, heat, and light. The resulting degradation products are then analyzed to develop stability-indicating analytical methods.[12][13]



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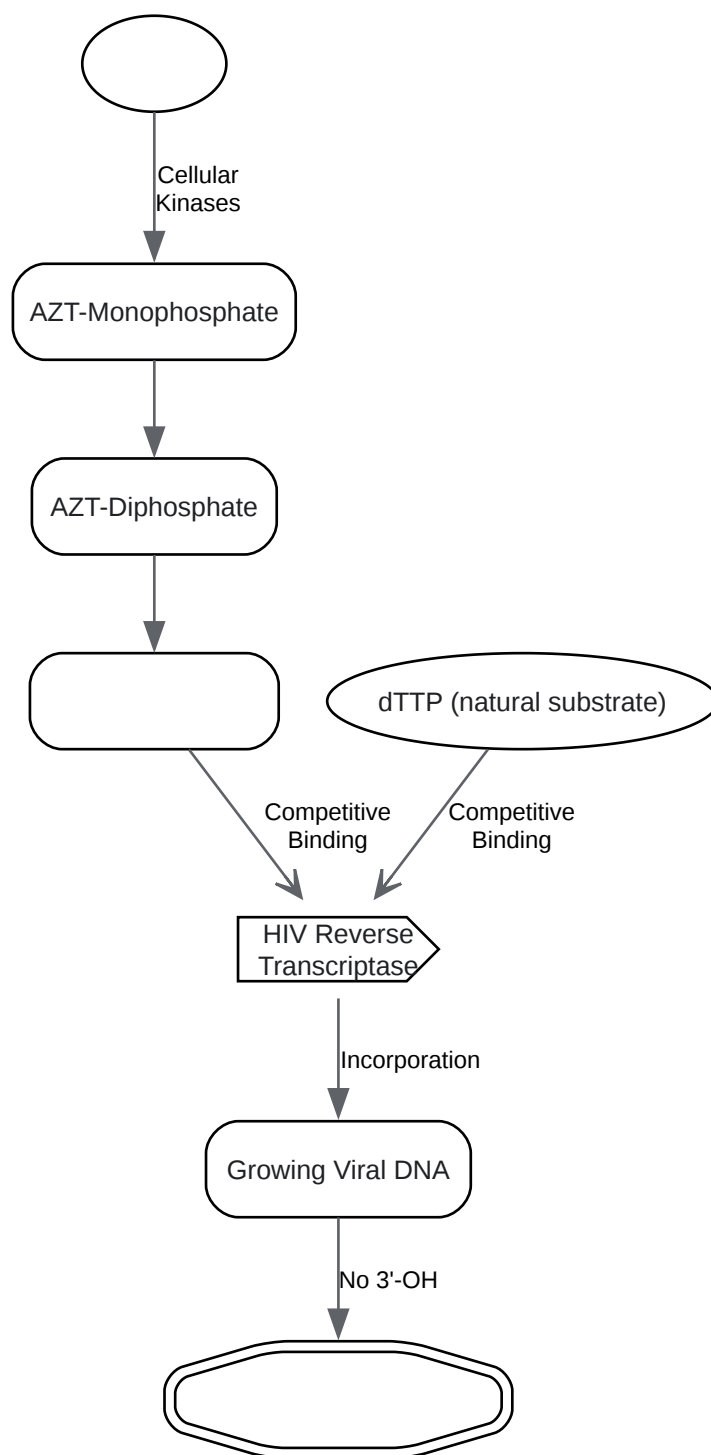
Caption: Workflow for forced degradation studies of AZT.

## Mechanism of Action: A Molecular Perspective

The therapeutic efficacy of AZT is rooted in its ability to selectively inhibit the reverse transcriptase of HIV.<sup>[1][4][14]</sup>

- Cellular Uptake and Phosphorylation: AZT enters host cells and is sequentially phosphorylated by cellular kinases to its active triphosphate form, AZT-triphosphate (AZT-TP).<sup>[15][16]</sup>
- Competitive Inhibition: AZT-TP competes with the natural substrate, deoxythymidine triphosphate (dTTP), for binding to the HIV reverse transcriptase.<sup>[17]</sup>

- DNA Chain Termination: Once incorporated into the growing viral DNA chain, the absence of a 3'-hydroxyl group on the azido-modified deoxyribose prevents the formation of the next phosphodiester bond, leading to chain termination and halting viral replication.[14][15][17]



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Caption: Mechanism of action of 3'-Azido-3'-deoxythymidine (AZT).

## Experimental Protocols

### Synthesis of 3'-Azido-3'-deoxythymidine

The synthesis of AZT and its derivatives often involves multiple steps, starting from thymidine. A general approach involves the protection of the 5'-hydroxyl group, followed by the introduction of the azido group at the 3' position, and subsequent deprotection.[\[18\]](#)[\[19\]](#)

Illustrative Synthetic Step: Azide Introduction

- Starting Material: 5'-O-protected-3'-O-sulfonyl-thymidine.
- Reagent: Sodium azide ( $\text{NaN}_3$ ) in a suitable solvent like dimethylformamide (DMF).
- Reaction: The sulfonyl group at the 3' position acts as a good leaving group and is displaced by the azide nucleophile via an  $\text{S}_{\text{N}}2$  reaction.
- Purification: The product is purified using chromatographic techniques.

### Analytical Methodology for AZT

High-performance liquid chromatography (HPLC) is a commonly used analytical technique for the quantification of AZT and its metabolites in various matrices.[\[20\]](#)[\[21\]](#)

Example HPLC Method:

- Column: Reversed-phase C18 column.[\[20\]](#)
- Mobile Phase: A mixture of phosphate buffer, methanol, and acetonitrile.[\[20\]](#)
- Detection: UV detection or fluorescence detection after pre-column derivatization.[\[20\]](#)
- Quantification: The concentration of AZT is determined by comparing the peak area to a standard curve.

# Biological Considerations: Cytotoxicity and Antiviral Activity

While AZT is a potent antiviral agent, it is not without side effects. Its cytotoxicity is a significant consideration in its clinical use.

## Antiviral Spectrum

AZT demonstrates potent activity against retroviruses, particularly HIV-1.<sup>[14]</sup> It also exhibits bactericidal activity against certain members of the Enterobacteriaceae family.<sup>[15]</sup> Recent studies have also explored its potential inhibitory effects on the RNA-dependent RNA polymerase of SARS-CoV-2.<sup>[2]</sup>

## Cytotoxicity

The cytotoxicity of AZT is primarily attributed to its inhibition of cellular DNA polymerases, particularly mitochondrial DNA polymerase-gamma, which can lead to mitochondrial toxicity.<sup>[1]</sup><sup>[4]</sup><sup>[22]</sup> This can manifest as myopathy, cardiomyopathy, and hepatotoxicity with long-term, high-dose use.<sup>[1]</sup> AZT has also been shown to induce apoptosis in certain cell types.<sup>[22]</sup> The combination of AZT with other nucleoside analogs, such as 2',3'-dideoxyinosine (ddI), has been studied to potentially modulate both efficacy and toxicity.<sup>[23]</sup>

## Conclusion

3'-Azido-3'-deoxythymidine remains a cornerstone in the history and practice of antiretroviral therapy. A thorough understanding of its chemical properties, stability, and mechanism of action is essential for the continued development of new therapeutic strategies and the optimization of existing ones. This guide has provided a detailed overview of these critical aspects, offering a valuable resource for the scientific community.

## References

- Modica-Napolitano, J. S., & Singh, K. K. (2004). 3'-Azido-3'-deoxythymidine (AZT) inhibits thymidine phosphorylation in isolated rat liver mitochondria: A possible mechanism of AZT hepatotoxicity. *Mitochondrion*, 4(2-3), 133-141. [\[Link\]](#)

- Ben-Dror, I., et al. (2004). 3'-azido-3'-deoxythymidine (AZT) induces apoptosis and alters metabolic enzyme activity in human placenta. *Placenta*, 25(10-11), 824-832. [\[Link\]](#)
- Mitsuya, H., et al. (1985). 3'-Azido-3'-deoxythymidine (BW A509U): an antiviral agent that inhibits the infectivity and cytopathic effect of human T-lymphotropic virus type III/lymphadenopathy-associated virus in vitro. *Proceedings of the National Academy of Sciences*, 82(20), 7096-7100. [\[Link\]](#)
- Wei, Q., et al. (2012). Design, Synthesis, and In Vitro and In Vivo Biological Studies of a 3'-Deoxythymidine Conjugate that Potentially Kills Cancer Cells Selectively. *PLOS ONE*, 7(12), e52199. [\[Link\]](#)
- Anderson, P. L., et al. (2011). 3'-AZIDO-3'-DEOXYTHYMIDINE (AZT) IS A COMPETITIVE INHIBITOR OF THYMIDINE PHOSPHORYLATION IN ISOLATED RAT HEART AND LIVER MITOCHONDRIA. *Nucleosides, Nucleotides and Nucleic Acids*, 30(12), 1084-1092. [\[Link\]](#)
- Elwell, L. P., et al. (1987). Antibacterial activity and mechanism of action of 3'-azido-3'-deoxythymidine (BW A509U). *Antimicrobial agents and chemotherapy*, 31(2), 274-280. [\[Link\]](#)
- Zhou, X. J., & Sommadossi, J. P. (1994). Quantification of 3'-amino-3'-deoxythymidine, a toxic catabolite of 3'-azido-3'-deoxythymidine (zidovudine) in human plasma by high-performance liquid chromatography using precolumn derivatization with fluorecamine and fluorescence detection. *Journal of Chromatography B: Biomedical Sciences and Applications*, 656(2), 389-396. [\[Link\]](#)
- Eder, E., et al. (1989). Alkylation of 2'-deoxythymidylyl(3'----5')-2'-deoxythymidine with 2-hydroxyethylnitrosourea and stability of the resulting phosphotriester. *Chemical research in toxicology*, 2(6), 414-417. [\[Link\]](#)
- Eder, E., et al. (1986). Studies on the stability of trialkyl phosphates and di-(2'-deoxythymidine) phosphotriesters in alkaline and neutral solution. A model study for hydrolysis of phosphotriesters in DNA and on the influence of a beta hydroxyethyl ester group. *Chemico-biological interactions*, 58(2), 225-240. [\[Link\]](#)
- Sommadossi, J. P., & Carlisle, R. (1987). Toxicity of 3'-azido-3'-deoxythymidine and 9-(1,3-dihydroxy-2-propoxymethyl)guanine for normal human hematopoietic progenitor cells in vitro. *Antimicrobial agents and chemotherapy*, 31(3), 452-454. [\[Link\]](#)

- Blessy, M. R., et al. (2014). Development of forced degradation and stability indicating studies of drugs-A review. *Journal of pharmaceutical analysis*, 4(3), 159-165. [[Link](#)]
- Ciesielska, A., et al. (2012). Effect of base modifications on structure, thermodynamic stability, and gene silencing activity of short interfering RNA. *Journal of medicinal chemistry*, 55(21), 9339-9352. [[Link](#)]
- Yun, M., et al. (2003). High radiochemical yield synthesis of 3'-deoxy-3'-[18F]fluorothymidine using (5'-O-dimethoxytrityl-2'-deoxy-3'-O-nosyl-beta-D-threo pentofuranosyl)thymine and its 3-N-BOC-protected analogue as a labeling precursor. *Nuclear medicine and biology*, 30(2), 151-157. [[Link](#)]
- Pein, C. D., et al. (1991). Synthesis and antiviral activity of 3'-heterocyclic substituted 3'-deoxythymidines. *Pharmazie*, 46(11), 799-801. [[Link](#)]
- Wetmore, S. D., et al. (2013). Hydrolysis of the damaged deoxythymidine glycol nucleoside and comparison to canonical DNA. *The journal of physical chemistry. B*, 117(47), 14736-14747. [[Link](#)]
- Han, E. H., et al. (2016). Evaluating the Genotoxic and Cytotoxic Effects of Thymidine Analogs, 5-Ethynyl-2'-Deoxyuridine and 5-Bromo-2'-Deoxyuridine to Mammalian Cells. *International journal of molecular sciences*, 17(11), 1870. [[Link](#)]
- Blessy, M., Patel, R. D., Prajapati, P. N., & Agrawal, Y. K. (2014). Development of forced degradation and stability indicating studies of drugs—A review. *Journal of Pharmaceutical Analysis*, 4(3), 159-165. [[Link](#)]
- Sugimoto, N., et al. (2004). Thermal stability of triple helical DNAs containing 2'-deoxyinosine and 2'-deoxyxanthosine. *Bioorganic & medicinal chemistry*, 12(23), 6253-6258. [[Link](#)]
- What is the mechanism of action of Zidovudine (azidothymidine, AZT) in relation to DNA replication, RNA transcription, and RNA replication? (2025). Dr.Oracle. Retrieved February 8, 2024, from [[Link](#)]
- ANALYTICAL METHODS. (n.d.). Agency for Toxic Substances and Disease Registry. Retrieved February 8, 2024, from [[Link](#)]

- da Silva, A. C. S., et al. (2022). Antiviral Effect of 5'-Arylchalcogeno-3-aminothymidine Derivatives in SARS-CoV-2 Infection. *Pharmaceuticals*, 15(10), 1259. [\[Link\]](#)
- forced degradation study: Topics by Science.gov. (n.d.). Science.gov. Retrieved February 8, 2024, from [\[Link\]](#)
- Sundqvist, M., et al. (1995). Intracellular activation and cytotoxicity of three different combinations of 3'-azido-3'-deoxythymidine and 2',3'-dideoxyinosine. *AIDS research and human retroviruses*, 11(10), 1227-1232. [\[Link\]](#)
- Dunn, D. B., & Hall, R. H. (2023). Stability and mechanism of threose nucleic acid toward acid-mediated degradation. *Journal of Biological Chemistry*, 299(10), 105220. [\[Link\]](#)
- Forced Degradation Studies: Regulatory Considerations and Implementation. (n.d.). BioProcess International. Retrieved February 8, 2024, from [\[Link\]](#)
- A Thermal Stability Study of Phosphoramidites Employed in Oligonucleotide Synthesis. (n.d.). CordenPharma. Retrieved February 8, 2024, from [\[Link\]](#)
- Gogu, S. R., et al. (1990). Synthesis and in vitro antiviral activity of 3'-O-acyl derivatives of 5'-amino-5'-deoxythymidine: potential prodrugs for topical application. *Antiviral chemistry & chemotherapy*, 1(2), 117-122. [\[Link\]](#)
- 3'-azido-3'-deoxythymidine-beta-d-glucuronide sodium salt. (n.d.). PubChem. Retrieved February 8, 2024, from [\[Link\]](#)
- Development of Analytical Methods for Highly Selective and Sensitive Analysis of Compounds Relevant to Human Health and the Environment. (2023). University of Notre Dame. Retrieved February 8, 2024, from [\[Link\]](#)
- Usher, D. A., & McHale, A. H. (1976). Hydrolytic Stability of Helical RNA: A Selective Advantage for the Natural 3',5'-bond. *Proceedings of the National Academy of Sciences*, 73(4), 1149-1153. [\[Link\]](#)
- (PDF) Antiviral Effect of 5'-Arylchalcogeno-3-aminothymidine Derivatives in SARS-CoV-2 Infection. (2022). ResearchGate. Retrieved February 8, 2024, from [\[Link\]](#)

- ICH Q1B Photostability Testing of New Drug Substances and Products. (n.d.). European Medicines Agency. Retrieved February 8, 2024, from [\[Link\]](#)
- Complex and Messy Prebiotic Chemistry: Obstacles and Opportunities for an RNA World. (2026). Life. Retrieved February 8, 2024, from [\[Link\]](#)
- Analytical Methods. (n.d.). Royal Society of Chemistry. Retrieved February 8, 2024, from [\[Link\]](#)
- Aurup, H., et al. (1994). Oligonucleotide duplexes containing 2'-amino-2'-deoxycytidines: thermal stability and chemical reactivity. Nucleic acids research, 22(1), 20-24. [\[Link\]](#)
- Singer, B., et al. (1991). The role of N3-ethyldeoxythymidine in mutagenesis and cytotoxicity by ethylating agents. Proceedings of the National Academy of Sciences, 88(2), 583-587. [\[Link\]](#)
- Kim, J., et al. (2022). Analytical Method Development for 19 Alkyl Halides as Potential Genotoxic Impurities by Analytical Quality by Design. Molecules, 27(19), 6524. [\[Link\]](#)
- Ponto, L. L. B., et al. (2010). Stability of 3'-deoxy-3'-[18F]fluorothymidine standardized uptake values in head and neck cancer over time. Cancer biotherapy & radiopharmaceuticals, 25(3), 325-330. [\[Link\]](#)
- Veselkov, A. G., et al. (1996). Modification of DNA duplexes to smooth their thermal stability independently of their base content for DNA sequencing by hybridization. Nucleic acids research, 24(3), 430-432. [\[Link\]](#)

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## Sources

- [1. 3'-Azido-3'-deoxythymidine \(AZT\) inhibits thymidine phosphorylation in isolated rat liver mitochondria: A possible mechanism of AZT hepatotoxicity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. mdpi.com \[mdpi.com\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. 3'-AZIDO-3'-DEOXYTHYMIDINE \(AZT\) IS A COMPETITIVE INHIBITOR OF THYMIDINE PHOSPHORYLATION IN ISOLATED RAT HEART AND LIVER MITOCHONDRIA - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Thermo Scientific Chemicals 3'-Azido-3'-deoxythymidine, 98% | Fisher Scientific \[fishersci.ca\]](#)
- [6. Development of forced degradation and stability indicating studies of drugs—A review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. biopharminternational.com \[biopharminternational.com\]](#)
- [8. Studies on the stability of trialkyl phosphates and di-\(2'deoxythymidine\) phosphotriesters in alkaline and neutral solution. A model study for hydrolysis of phosphotriesters in DNA and on the influence of a beta hydroxyethyl ester group - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Stability and mechanism of threose nucleic acid toward acid-mediated degradation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. ≥98% \(HPLC\), powder, reverse transcriptase inhibitor | Sigma-Aldrich \[sigmaaldrich.cn\]](#)
- [11. blog.entegris.com \[blog.entegris.com\]](#)
- [12. jyoungpharm.org \[jyoungpharm.org\]](#)
- [13. forced degradation study: Topics by Science.gov \[science.gov\]](#)
- [14. 3'-Azido-3'-deoxythymidine \(BW A509U\): an antiviral agent that inhibits the infectivity and cytopathic effect of human T-lymphotropic virus type III/lymphadenopathy-associated virus in vitro \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. Antibacterial activity and mechanism of action of 3'-azido-3'-deoxythymidine \(BW A509U\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. Toxicity of 3'-azido-3'-deoxythymidine and 9-\(1,3-dihydroxy-2-propoxymethyl\)guanine for normal human hematopoietic progenitor cells in vitro - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. droracle.ai \[droracle.ai\]](#)
- [18. Synthesis and antiviral activity of 3'-heterocyclic substituted 3'-deoxythymidines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. Synthesis and in vitro antiviral activity of 3'-O-acyl derivatives of 5'-amino-5'-deoxythymidine: potential prodrugs for topical application - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 20. Quantification of 3'-amino-3'-deoxythymidine, a toxic catabolite of 3'-azido-3'-deoxythymidine (zidovudine) in human plasma by high-performance liquid chromatography using precolumn derivatization with fluorescamine and fluorescence detection - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 21. [atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]
- 22. 3'-azido-3'-deoxythymidine (AZT) induces apoptosis and alters metabolic enzyme activity in human placenta - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 23. Intracellular activation and cytotoxicity of three different combinations of 3'-azido-3'-deoxythymidine and 2',3'-dideoxyinosine - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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